Strategic Sourcing & Utilization Guide: (2-Chloro-5-cyclopropylphenyl)boronic Acid[1]

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Compound of Interest

Compound Name:	*(2-Chloro-5-cyclopropylphenyl)boronic acid*
Cat. No.:	*B13458579*

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Executive Summary

(2-Chloro-5-cyclopropylphenyl)boronic acid is a high-value pharmacophore building block used primarily in medicinal chemistry to optimize Lipophilic Ligand Efficiency (LLE) and metabolic stability.[1] The combination of the ortho-chloro substituent (providing steric twist and metabolic blocking) with the meta-cyclopropyl group (a bioisostere for ethyl/isopropyl with superior metabolic rigidity) makes this a critical intermediate for kinase inhibitors and GPCR ligands.

However, this molecule presents distinct chemical challenges: rapid protodeboronation due to the ortho-chloro effect and steric hindrance during transmetallation. This guide outlines the technical specifications for purchasing (research grade) and the experimental protocols required to utilize it effectively.

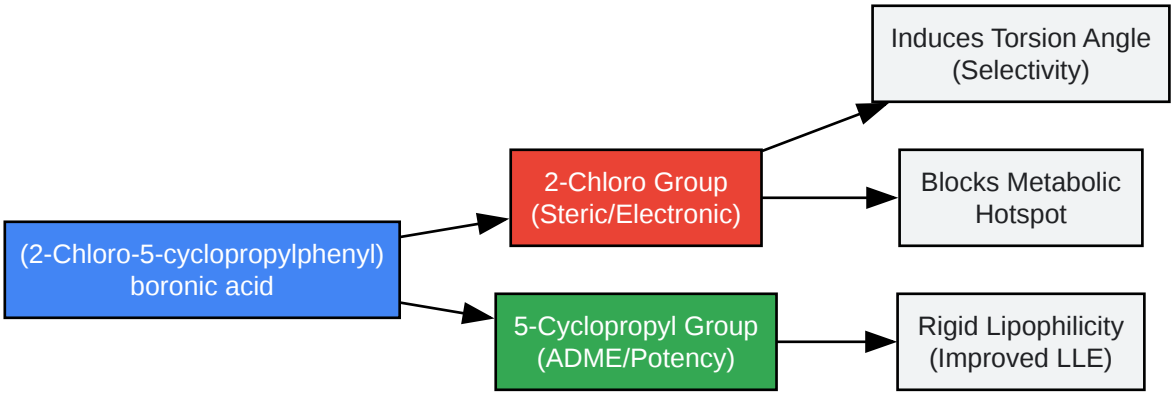
Part 1: Molecular Architecture & MedChem Rationale

Why This Molecule?

The specific substitution pattern offers a unique "Goldilocks" zone for drug design:

- 2-Chloro (Ortho): Induces a dihedral twist between the phenyl ring and the coupled heterocycle, forcing the molecule into a specific 3D conformation that can improve selectivity (atropisomerism potential). It also blocks the metabolically vulnerable ortho position.
- 5-Cyclopropyl (Meta): Acts as a "Magic Methyl" alternative.[1] It increases lipophilicity (logP) to improve membrane permeability but, unlike flexible alkyl chains, its rigid

  character resists CYP450 oxidation.



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Figure 1: Structural Activity Relationship (SAR) logic for selecting this building block.

Part 2: Sourcing & Quality Assurance (The "Buy" Directive)

As this is a specialized intermediate, it may not be in stock at commodity suppliers. You will likely source this from specialized catalog houses (e.g., Combi-Blocks, Enamine, AChemBlock) or via custom synthesis.

Critical Quality Attributes (CQA)

When reviewing the Certificate of Analysis (CoA), you must scrutinize three specific parameters that affect reaction stoichiometry and success.

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Parameter	Specification (Research Grade)	Technical Rationale
Purity (HPLC)	> 97%	Essential to prevent difficult downstream purifications.
Identity (H-NMR)	Confirmed Structure	Crucial Check: Look for the de-boronated impurity (1-chloro-4-cyclopropylbenzene). This forms via protodeboronation during storage or synthesis.
Boroxine Content	Reported / Variable	Boronic acids exist in equilibrium with their cyclic anhydride (boroxine). This is acceptable but must be calculated to adjust stoichiometry (see Stoichiometry Adjustment below).
Appearance	White to Off-White Solid	Yellowing often indicates oxidation of the cyclopropyl ring or phenol formation.

Stoichiometry Adjustment (The "Boroxine" Factor)

Commercial boronic acids are rarely 100% free acid (

). They are often mixtures of the free acid and the boroxine trimer (

).

- Impact: If your sample is 50% boroxine, you are effectively under-loading your reaction if you calculate based on the free acid MW.
- Action: Always assume a "Boronic Acid Equivalent" (BAE) or use a slight excess (1.2 – 1.5 equiv) in coupling reactions to account for the dehydration state.

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Part 3: Synthetic Utility & Protocols

The Challenge: Protodeboronation & Sterics

The 2-chloro substituent accelerates protodeboronation (loss of the boron group) under basic aqueous conditions, a standard side reaction for ortho-substituted arylboronic acids [1]. Furthermore, the steric bulk hinders the transmetallation step in the Suzuki catalytic cycle.

Standard conditions (e.g.,

) will likely fail or give low yields.

Recommended Protocol: High-Activity Suzuki Coupling

To overcome the steric barrier and minimize reaction time (reducing protodeboronation risk), use a Palladium Precatalyst system with a bulky, electron-rich ligand (e.g., SPhos or XPhos) [2].

Materials:

- Substrate: Aryl Bromide/Chloride (1.0 equiv)
- Boronic Acid: **(2-Chloro-5-cyclopropylphenyl)boronic acid** (1.3 equiv)[1]
- Catalyst: XPhos Pd G3 or SPhos Pd G3 (0.02 – 0.05 equiv)[1]
- Base:

  (2.0 equiv, finely ground) or
- Solvent: 1,4-Dioxane / Water (4:1 ratio) - Degassed

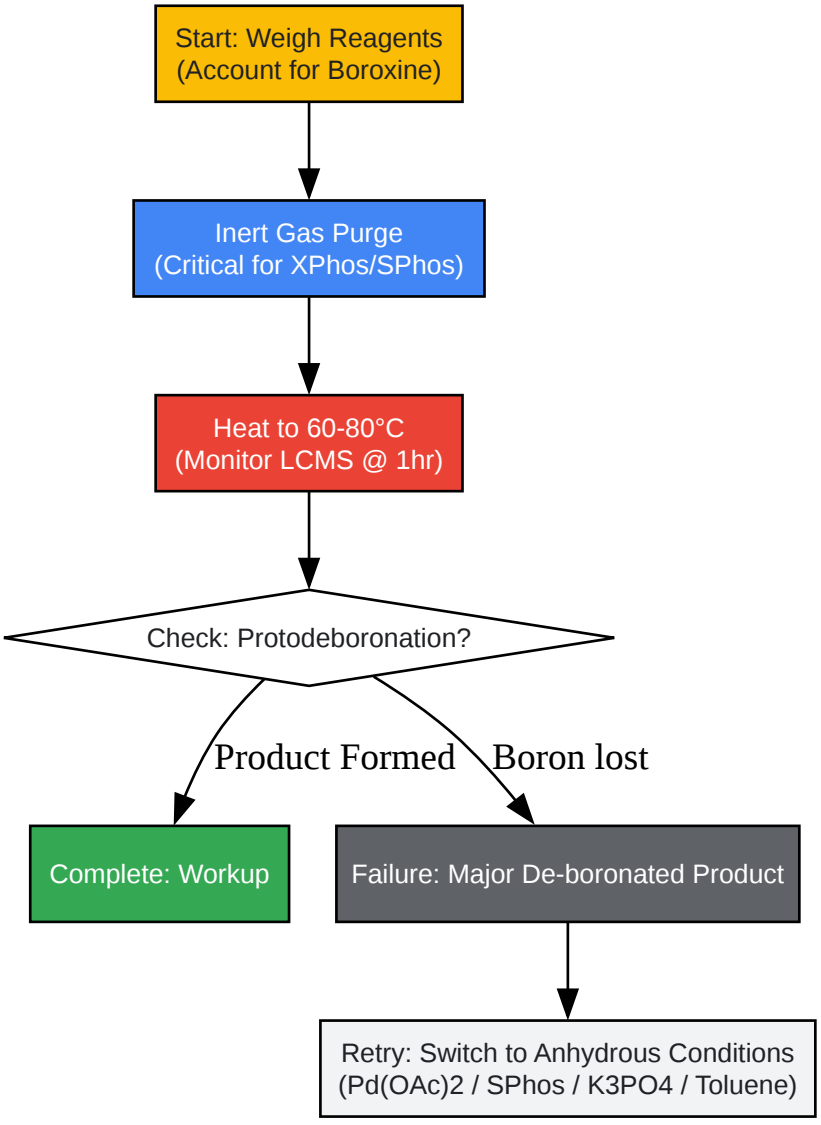
Step-by-Step Methodology:

- Charge Solids: In a reaction vial, add the aryl halide, boronic acid, base, and Pd-precatalyst.
- Inert Atmosphere: Seal the vial and purge with Nitrogen or Argon for 5 minutes. Oxygen is the enemy of active catalysts.
- Solvent Addition: Add the degassed Dioxane/Water mixture via syringe.

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- Reaction: Heat to 60–80°C.
  - Note: Do not overheat (>100°C) initially. The ortho-Cl promotes instability. Monitor by LCMS at 1 hour.
- Workup: Dilute with EtOAc, wash with water/brine. Dry over

  .
- Purification: Flash chromatography. The cyclopropyl group is stable on silica.



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Figure 2: Experimental workflow with decision gate for protodeboronation.

Part 4: Handling & Stability

Storage

- Temperature: Store at 2–8°C.
- Atmosphere: Hygroscopic. Store under inert gas if possible. Moisture promotes the boroxine-acid equilibrium, making precise weighing difficult.
- Shelf Life: Re-test purity (H-NMR) every 6 months. Look for the disappearance of the B-OH signal and appearance of the C-H signal at the ipso position.

Alternative Forms

If the free boronic acid proves too unstable (rapid degradation on the shelf), consider purchasing or synthesizing the Pinacol Ester or the MIDA Boronate derivative.

- Pinacol Ester: More lipophilic, easier to handle on silica, but slower transmetallation.
- MIDA Boronate: "Slow-release" reagent, highly stable, ideal for difficult couplings where protodeboronation is the main failure mode [3].

References

- Cox, P. A., et al. (2017). "Base-Catalyzed Aryl-B(OH)2 Protodeboronation Revisited: From Concerted Proton Transfer to Liberation of a Transient Aryl Anion." Journal of the American Chemical Society, 139(37), 13156–13165. Link
- Martin, R., & Buchwald, S. L. (2008). "Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling Reactions Employing Dialkylbiaryl Phosphine Ligands." Accounts of Chemical Research, 41(11), 1461–1473. Link
- Knapp, D. M., et al. (2009). "MIDA Boronates are Hydrolytically Stable and Magnetically Distinct Boronic Acid Surrogates." Journal of the American Chemical Society, 131(20), 6961–6963. Link

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Sources

- 1. 1373393-41-9|(2-Cyclopropylphenyl)boronic acid|BLD Pharm [bldpharm.com]
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